

3- ((Bis(diisopropylamino)phosphino)oxy)propanenitrile safety and handling precautions

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Compound of Interest

Compound Name: 3-
((Bis(diisopropylamino)phosphino)oxy)
propanenitrile

Cat. No.: B014116

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An In-depth Technical Guide to the Safe Handling of 3- ((Bis(diisopropylamino)phosphino)oxy)propanenitrile

For researchers, scientists, and drug development professionals, the proper handling of specialized reagents is paramount to ensuring both experimental success and laboratory safety. This guide provides a comprehensive overview of the safety and handling precautions for 3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile, a key phosphitylating agent in oligonucleotide synthesis.

Chemical and Physical Properties

3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile, also known as 2-Cyanoethyl N,N,N',N'-tetraisopropylphosphorodiamidite, is a moisture-sensitive organic compound.^{[1][2]} Its key physical and chemical properties are summarized below.

Property	Value
CAS Number	102691-36-1
Molecular Formula	C15H32N3OP
Molecular Weight	301.41 g/mol [1][3]
Appearance	Colorless to yellow clear liquid[1][4]
Density	0.949 g/mL at 25 °C[1][4]
Boiling Point	Approximately 100 °C at 0.5 mmHg[1][2]
Flash Point	141 °F[1] / 106 °C (Closed Cup)[5]
Refractive Index	1.470[1]
Purity	Typically available in 90% to 97% purity[4][5]

Hazard Identification and Safety Precautions

This compound is classified as hazardous and requires careful handling to mitigate risks.[3][6] The primary hazards are its flammability, reactivity with water, and potential for causing skin, eye, and respiratory irritation.[4][5][6]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[6]
- H226: Flammable liquid and vapor.[4]
- H261: In contact with water releases flammable gases.[6]
- H302: Harmful if swallowed.[4][5]
- H314: Causes severe skin burns and eye damage.[6]
- H315: Causes skin irritation.[4]
- H317: May cause an allergic skin reaction.[5]
- H318: Causes serious eye damage.[6]

- H319: Causes serious eye irritation.[4]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- H335: May cause respiratory irritation.[6]
- H412: Harmful to aquatic life with long lasting effects.[5]

Precautionary Measures:

Precaution Category	Recommended Actions
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles, and a lab coat.[1][6] Ensure a face shield is used when handling larger quantities.
Engineering Controls	Work in a well-ventilated area, preferably under a chemical fume hood.[6]
Hygiene	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
Fire Safety	Keep away from heat, sparks, open flames, and other ignition sources.[6] Use dry chemical, foam, or carbon dioxide fire extinguishers. Do not use water.

Handling and Storage Procedures

Due to its sensitivity to moisture and air, specific handling and storage protocols are essential to maintain the integrity and safety of **3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile**.

Handling:

- Handle and store under an inert gas atmosphere, such as dry nitrogen or argon.[6]
- Ground and bond containers and receiving equipment to prevent static discharge.[6]
- Avoid inhalation of vapor or mist.[6]
- Prevent contact with skin and eyes.[6]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Recommended storage temperature is -20°C.[\[1\]](#)[\[2\]](#)
- Keep away from incompatible substances, including water and oxidizing agents.[\[1\]](#)
- Store in the original container, protected from direct sunlight.[\[6\]](#)

First Aid Measures

In case of exposure, immediate medical attention is necessary.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [6] Remove contact lenses if present and easy to do. Continue rinsing. Get emergency medical help immediately. [6]
Skin Contact	Remove all contaminated clothing. [6] Wash off with plenty of water for a minimum of 15 minutes. [6] If skin irritation or rash occurs, get medical advice/attention. [5]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Experimental Protocols

General Synthesis Protocol

The synthesis of **3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile** is typically achieved through a two-step, one-pot procedure.[\[1\]](#)[\[2\]](#)

Reactants:

- Tris(diisopropylamino)phosphine
- 3-Hydroxypropanenitrile
- 1H-tetrazole (catalyst)
- Dichloromethane (solvent)

Procedure:

- In a reaction vessel under an inert atmosphere, dissolve tris(diisopropylamino)phosphine in dichloromethane.
- Cool the solution to a temperature range of -20°C to 0°C.[\[1\]](#)
- Slowly add a solution of 3-hydroxypropanenitrile and a catalytic amount of 1H-tetrazole in dichloromethane to the cooled solution.
- Allow the reaction to proceed for approximately 10 hours within the specified temperature range.[\[1\]](#)
- After the reaction is complete, the product is purified through filtration, washing, and drying processes.[\[1\]](#)

Phosphitylation of Amino Alcohols

This compound is utilized for the selective O-phosphitylation of amino alcohols.[\[2\]](#)

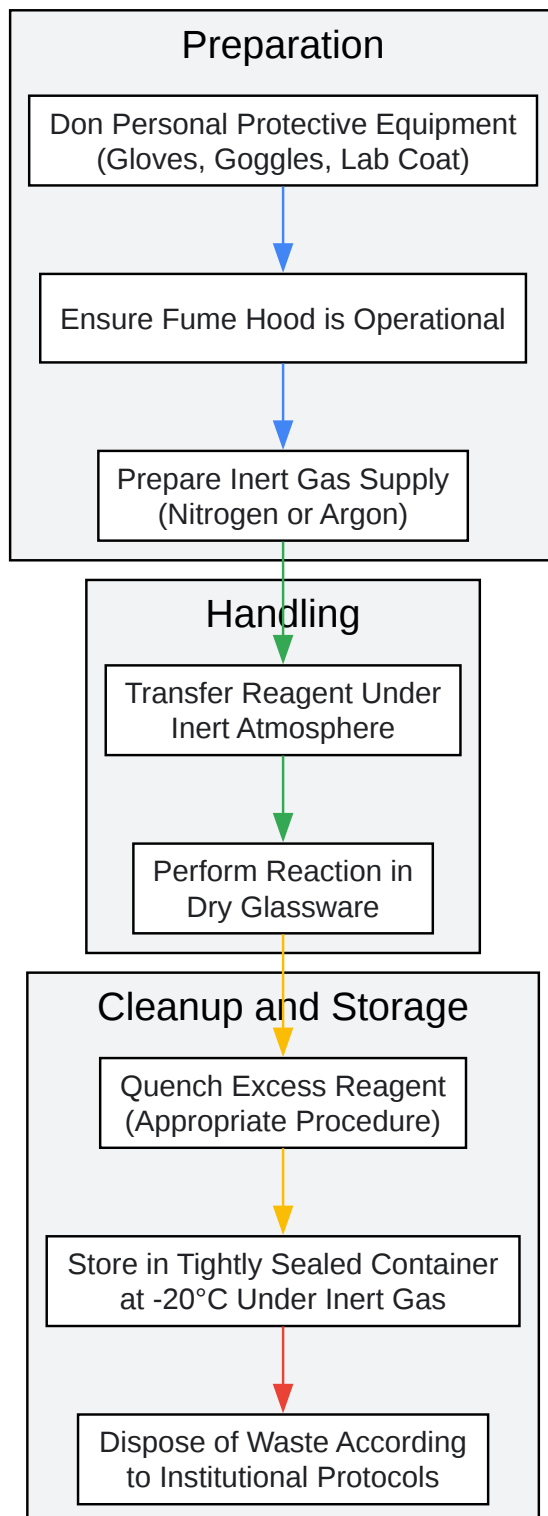
General Conditions:

- Solvents: Anhydrous acetonitrile or dichloromethane.[\[2\]](#)
- Temperature: Room temperature.[\[2\]](#)
- Reaction Time: 1-5 hours.[\[2\]](#)
- Yields: Typically range from 76% to 91%.[\[2\]](#)

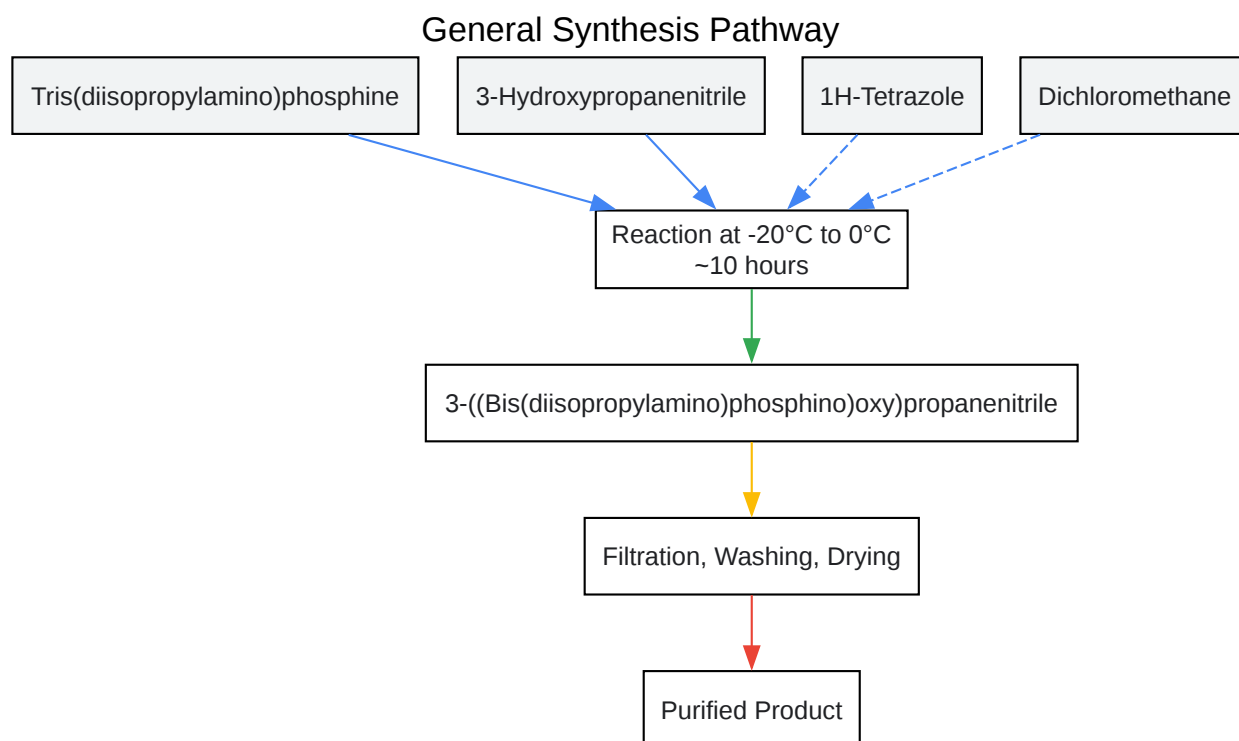
Visualized Workflows and Relationships

To further clarify the handling and synthesis processes, the following diagrams are provided.

Safe Handling Workflow

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Caption: A logical workflow for the safe handling of 3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile.



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Caption: A simplified diagram of the synthesis pathway for the target compound.

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